

Proper Disposal of Red 9: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Red 9

Cat. No.: B1171698

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical waste is a critical aspect of laboratory operations. This document provides essential, step-by-step guidance for the proper disposal of **Red 9**, also known as Disperse **Red 9**. Adherence to these procedures is vital for personnel safety and environmental protection.

Chemical and Physical Properties of Red 9

A summary of the key quantitative data for Disperse **Red 9** is presented below. This information is crucial for a comprehensive understanding of the substance's characteristics to ensure safe handling and disposal.

Property	Value
CAS Number	82-38-2[1][2]
Molecular Formula	C15H11NO2[1][2]
Molecular Weight	237.25334 g/mol
Appearance	Red powder[1][2]
Melting Point	170 - 172 °C[3]
Boiling Point	379.79 °C (estimate)[3]

Standard Disposal Procedures for Red 9

The recommended method for the disposal of **Red 9** is through a licensed professional waste disposal service.^[3] This ensures that the waste is managed in accordance with all applicable national and local regulations.

For Unused or Surplus **Red 9**:

- Contact a Licensed Disposal Company: Arrange for the collection and disposal of the chemical waste.^{[3][4]}
- Incineration: A common disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.^[3]

For Spills and Contaminated Materials:

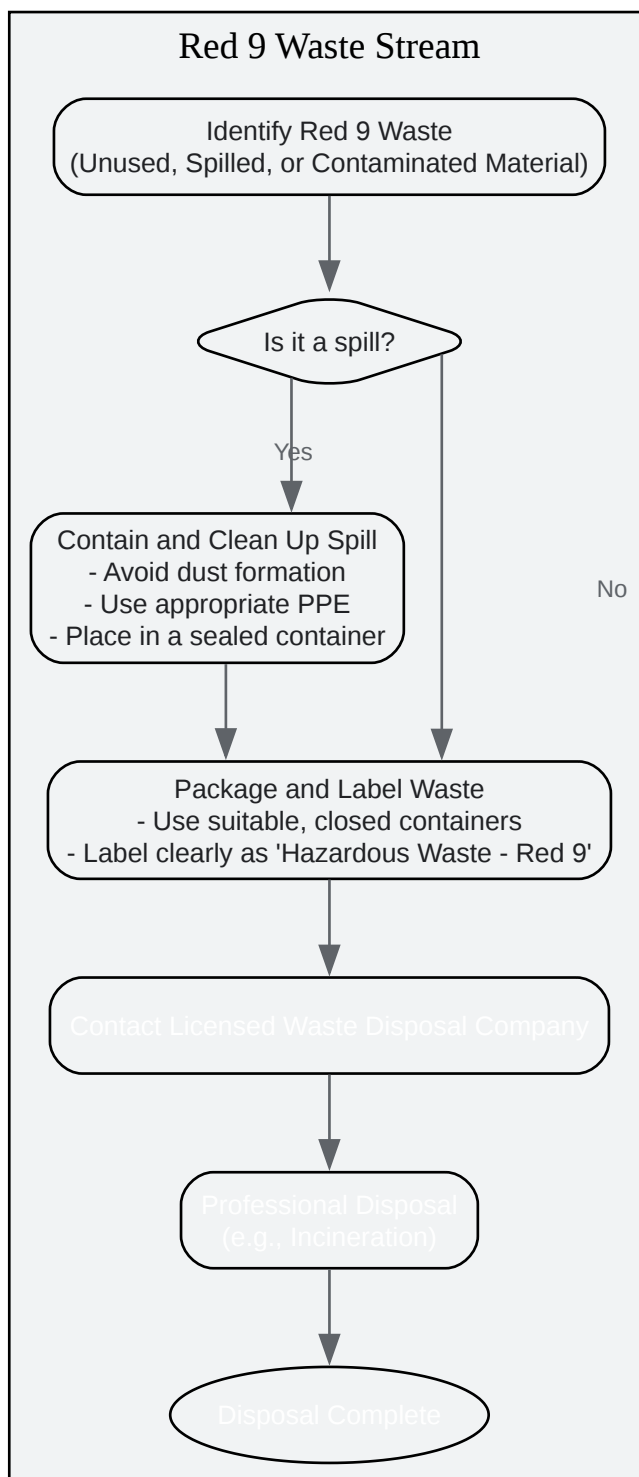
- Avoid Dust Formation: When cleaning up spills, take care to avoid creating dust.^{[1][3]}
- Containment: Sweep or shovel the spilled material into a suitable, closed container for disposal.^{[1][3]}
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, safety glasses, and, if necessary, respiratory protection, when handling spills.^[1]
- Dispose of Contaminated Items: Any materials, including personal protective equipment, that have come into contact with **Red 9** should be treated as hazardous waste and disposed of accordingly. Contaminated packaging should be disposed of as the unused product.^{[3][4]}

Experimental Protocols

Currently, there are no standardized experimental protocols for the disposal of **Red 9** beyond the recommended professional disposal methods. Laboratory-specific disposal protocols should be developed in consultation with the institution's environmental health and safety (EHS) department and the licensed waste disposal contractor.

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Red 9** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **Red 9** waste.

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